

In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde

Cat. No.: B1304075

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For Researchers, Scientists, and Drug Development Professionals

Molecular Weight: 250.22 g/mol

This technical guide provides a comprehensive overview of **4'-Trifluoromethyl-biphenyl-4-carbaldehyde**, a key building block in the fields of medicinal chemistry, materials science, and organic synthesis. This document details its physicochemical properties, a representative synthetic protocol, and its applications in contemporary research and development.

Physicochemical Properties

4'-Trifluoromethyl-biphenyl-4-carbaldehyde is a solid, typically appearing as a white to light yellow powder or crystalline substance.^[1] Its biphenyl core, functionalized with an electron-withdrawing trifluoromethyl group and a reactive aldehyde moiety, imparts unique characteristics beneficial for various applications.^[2]

Property	Value	Reference
Molecular Formula	C ₁₄ H ₉ F ₃ O	[2][3]
Molecular Weight	250.22 g/mol	[2][3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	74.0 - 78.0 °C	[1]
Solubility	Soluble in organic solvents (e.g., dichloromethane, ethanol); limited solubility in water.	[3]
CAS Number	90035-34-0	[4]
Synonyms	4'-(Trifluoromethyl)-[1,1'-biphenyl]-4-carbaldehyde, 4-[4-(Trifluoromethyl)phenyl]benzaldehyde	[3]

Storage and Handling: This compound is noted to be air-sensitive and should be stored under an inert atmosphere in a cool, dark, and well-ventilated area.[4][5] It is classified as a skin and eye irritant and may cause respiratory irritation.[5] Standard laboratory safety protocols should be followed during handling.

Synthesis via Suzuki-Miyaura Cross-Coupling

The primary synthetic route to **4'-Trifluoromethyl-biphenyl-4-carbaldehyde** is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This powerful C-C bond-forming reaction allows for the efficient coupling of an aryl halide with an arylboronic acid.

Experimental Protocol: A Representative Synthesis

This protocol describes the synthesis of **4'-Trifluoromethyl-biphenyl-4-carbaldehyde** from 4-bromobenzaldehyde and 4-(trifluoromethyl)phenylboronic acid.

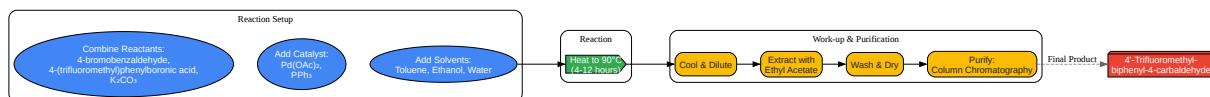
Materials:

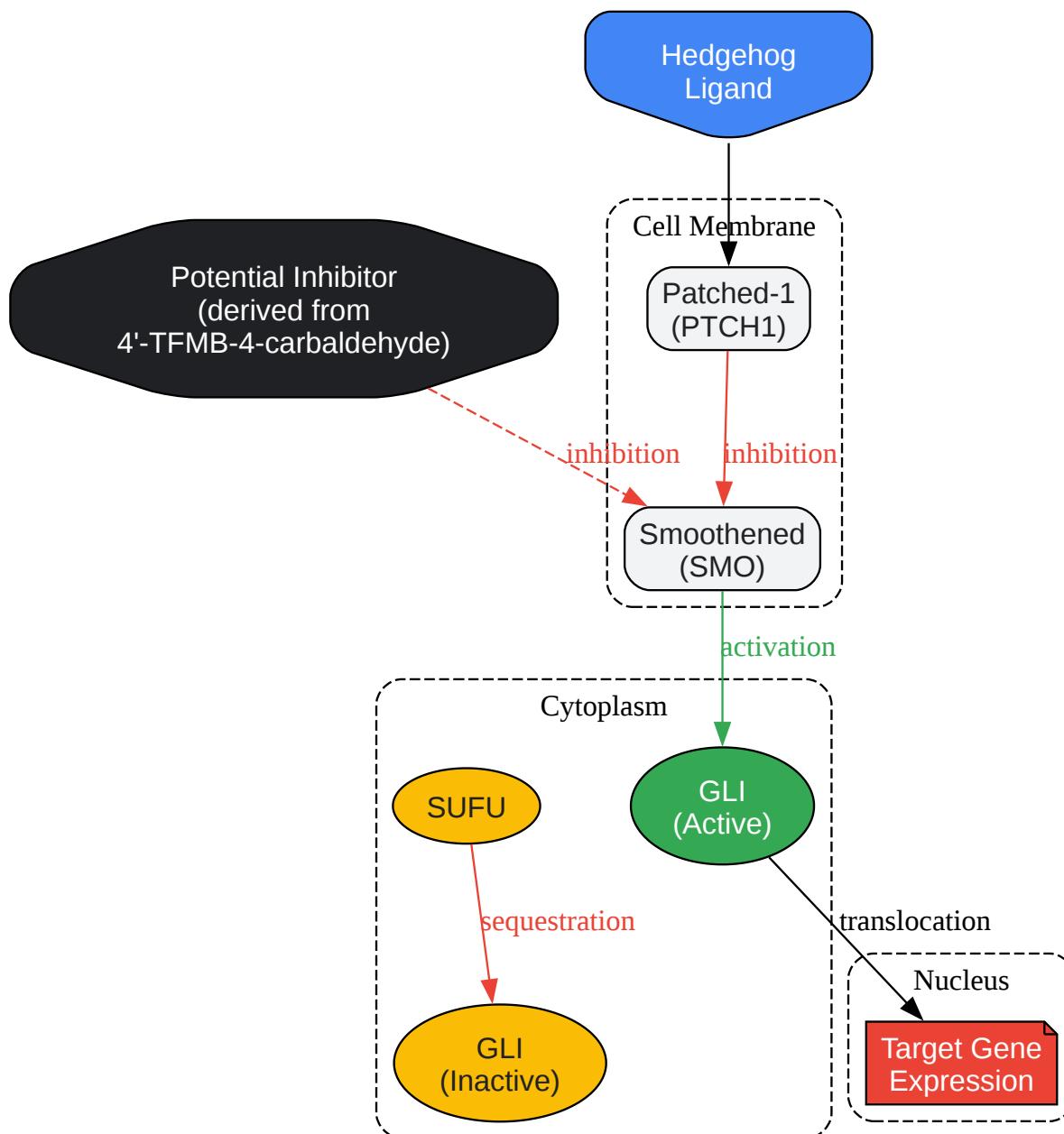
- 4-bromobenzaldehyde (1.0 equiv)
- 4-(trifluoromethyl)phenylboronic acid (1.2 equiv)
- Palladium(II) acetate $[\text{Pd}(\text{OAc})_2]$ (0.02 equiv)
- Triphenylphosphine $[\text{PPh}_3]$ (0.08 equiv)
- Potassium carbonate (K_2CO_3) (2.0 equiv)
- Toluene
- Ethanol
- Deionized water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromobenzaldehyde, 4-(trifluoromethyl)phenylboronic acid, and potassium carbonate.
- Catalyst Addition: Add palladium(II) acetate and triphenylphosphine to the flask.
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Solvent Addition: Under the inert atmosphere, add a degassed mixture of toluene, ethanol, and deionized water (e.g., in a 5:2:2 ratio).

- Reaction Execution: Heat the reaction mixture to 90 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 4-12 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and water.
- Extraction: Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with ethyl acetate.
- Washing and Drying: Combine the organic layers and wash with brine. Dry the combined organic layer over anhydrous magnesium sulfate.
- Purification: Filter the mixture and concentrate the solvent under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford **4'-Trifluoromethyl-biphenyl-4-carbaldehyde**.



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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. BJOC - Trifluoromethyl ethers – synthesis and properties of an unusual substituent [beilstein-journals.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1304075#4-trifluoromethyl-biphenyl-4-carbaldehyde-molecular-weight>

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